

Technical Monograph: Indole-3-Carbinol (I3C) Hydrate

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Compound of Interest

Compound Name: Indole-3-carbinol hydrate

CAS No.: 123334-15-6

Cat. No.: B053685

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CAS Number: 700-06-1 Synonyms: 1H-Indole-3-methanol; 3-Hydroxymethylindole Molecular Formula: C₉H₉NO (Parent) Molecular Weight: 147.17 g/mol

Part 1: Chemical Identity & The Stability Paradox

Executive Summary for Researchers: Indole-3-carbinol (I3C) is a phytochemical that presents a unique challenge in drug development: its therapeutic efficacy is largely driven by its instability. While CAS 700-06-1 refers to the parent compound, the "hydrate" designation often appearing in commercial catalogs alludes to its hygroscopic nature.^[1] Researchers must treat I3C not as a single static agent, but as a pro-drug precursor that rapidly generates bioactive oligomers—specifically 3,3'-diindolylmethane (DIM) and indolo[3,2-b]carbazole (ICZ)—upon contact with acidic environments (e.g., gastric fluid or unbuffered media).

Physicochemical Profile

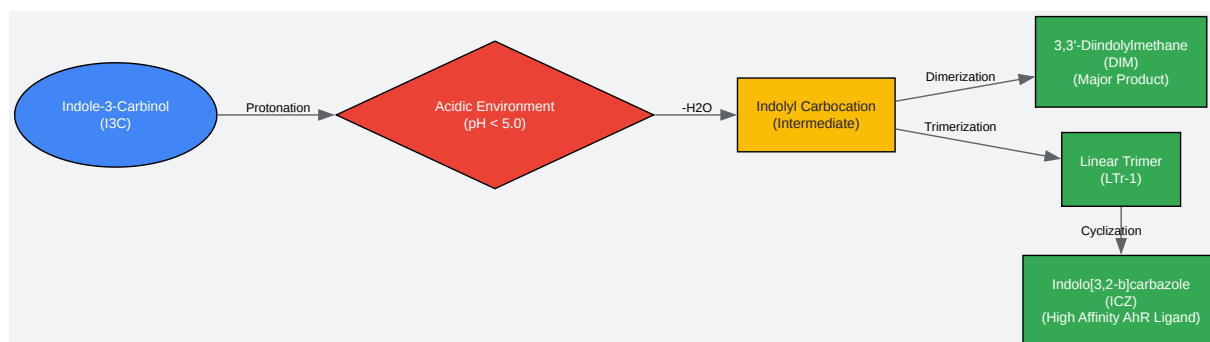
Property	Specification	Technical Note
Appearance	Off-white to yellow-orange crystalline solid	Color shift to pink/orange indicates oxidation. Discard if deeply colored.
Solubility (DMSO)	~20–50 mM (Stock)	Critical: Purge with inert gas (N ₂ /Ar). Avoid aqueous storage. [2]
Solubility (Ethanol)	~10 mg/mL	Lower stability than DMSO; prone to evaporation and concentration drift.
Melting Point	96–99 °C	Sharp melting point indicates high purity.
pKa	~15.1	Weakly acidic indole nitrogen.

The Acid-Catalyzed Condensation Cascade

The most critical variable in I3C research is pH. In neutral cell culture media (pH 7.4), I3C remains relatively stable ($t_{1/2}$ ~ 40 hours). However, in acidic environments (pH < 5.0), it undergoes rapid oligomerization.[\[3\]](#)

Implication for In Vivo vs. In Vitro Data:

- In Vitro: Cells are exposed primarily to I3C if media is neutral.
- In Vivo (Oral): The subject is exposed primarily to DIM and ICZ formed in the stomach.
- Protocol Adjustment: To mimic in vivo effects in cell culture, researchers often treat cells with a "acid-reaction mixture" (I3C pre-incubated in acidic buffer) rather than pure I3C.



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Figure 1: The acid-catalyzed oligomerization of I3C. Note that DIM is the most abundant product, while ICZ is the most potent AhR agonist.

Part 2: Molecular Mechanisms of Action

I3C and its derivatives function as "bifunctional modulators," impacting both nuclear receptor signaling and enzyme induction.

Aryl Hydrocarbon Receptor (AhR) Agonism

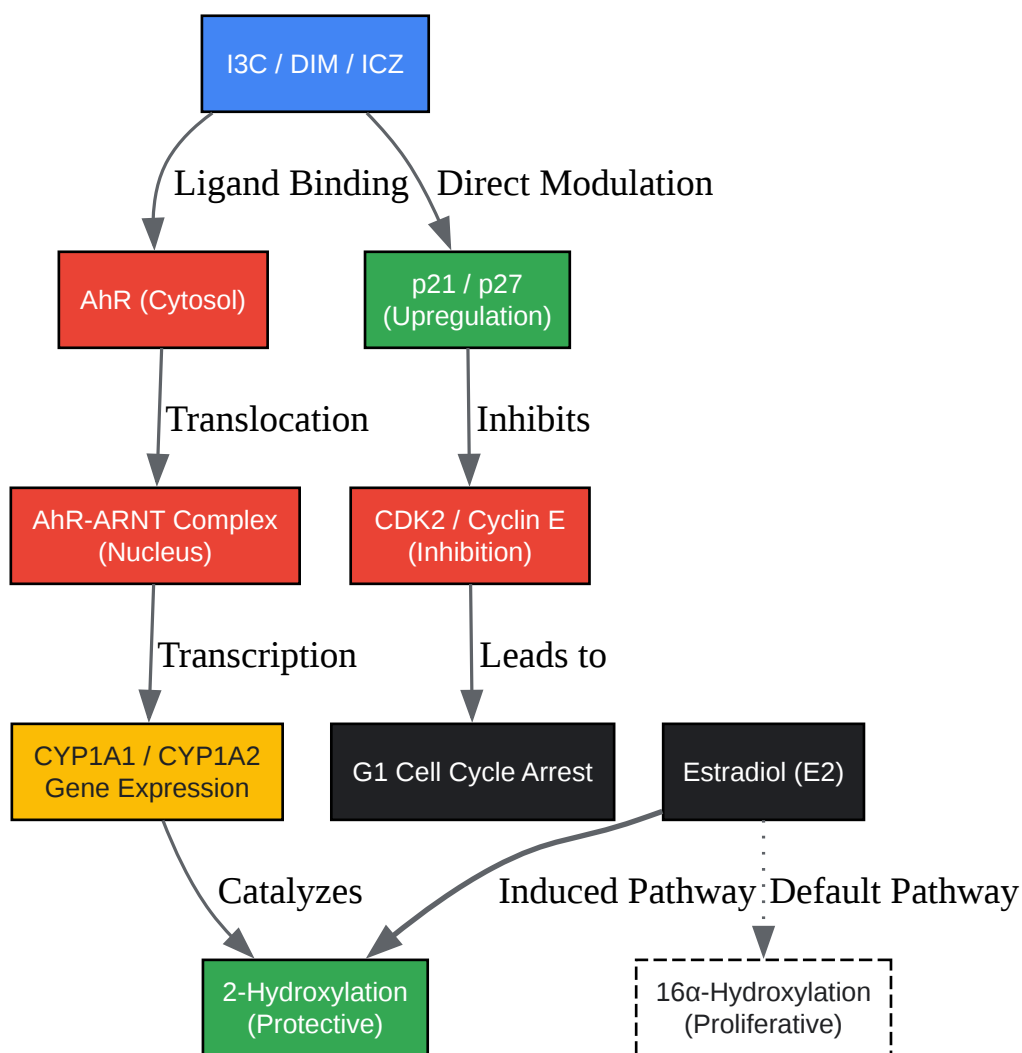
I3C (weakly) and ICZ (strongly) bind to the AhR. This complex translocates to the nucleus, dimerizes with ARNT, and binds Xenobiotic Response Elements (XRE).

- Outcome: Upregulation of Phase I (CYP1A1, CYP1A2) and Phase II (GST) enzymes.
- Therapeutic Relevance: Enhanced detoxification of carcinogens.

Estrogen Metabolism Shift (The "2/16 Ratio")

This is the primary mechanism investigated for breast cancer prevention.

- The Problem: CYP1B1 and other enzymes hydroxylate estradiol at the C-16 position, creating 16 α -hydroxyestrone (16 α -OHE1), a potent mitogen that covalently binds DNA.
- The I3C Solution: By inducing CYP1A1/1A2 via AhR, I3C shifts metabolism toward C-2 hydroxylation, producing 2-hydroxyestrone (2-OHE1).
- Result: 2-OHE1 is metabolically inert/protective and competes with estradiol for receptor binding.



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Figure 2: Dual mechanism of action: Metabolic reprogramming of estrogen via AhR and direct cell cycle arrest.

Part 3: Experimental Protocols (Preclinical)

Protocol A: Preparation of Stock Solutions

Standardizing the starting material is crucial to prevent batch-to-batch variability.

- Solvent Selection: Use anhydrous DMSO (Dimethyl Sulfoxide). Avoid Ethanol for long-term storage as it absorbs moisture, accelerating degradation.
- Concentration: Prepare a 50 mM stock.
 - Calculation: Dissolve 7.35 mg of I3C in 1 mL of DMSO.
- Handling:
 - Work in low-light conditions (I3C is photosensitive).
 - Purge the vial head with Nitrogen or Argon gas before sealing.
 - Aliquot: Store in single-use amber vials at -20°C or -80°C.
 - Validity: Discard aliquots after 1 month or if color turns pink/orange.

Protocol B: In Vitro Cell Treatment (Adherent Cells)

Designed for MCF-7 (Breast) or PC-3 (Prostate) lines.

- Seeding: Seed cells at 5,000 cells/well (96-well) or 2×10^5 cells/well (6-well) in complete media. Allow 24h attachment.
- Serum Starvation (Optional but Recommended): Switch to low-serum (0.5% FBS) or charcoal-stripped FBS media for 12h prior to treatment to remove background hormones.
- Dosing:
 - Dilute 50 mM DMSO stock into fresh media to achieve final concentrations of 10, 50, 100, and 200 μ M.

- Vehicle Control: Treat control wells with DMSO equivalent to the highest dose (e.g., 0.4% v/v). Do not exceed 0.5% DMSO to avoid solvent toxicity.
- Incubation: Incubate for 24h (for signaling studies) or 48–72h (for proliferation/apoptosis assays).
- Readout:
 - Viability: MTT or CCK-8 assay.
 - Mechanism:[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Lyse cells for Western Blot (Target: CYP1A1, p21, Bax).

Protocol C: Generating "Acid-Condensation Products" Ex Vivo

Use this protocol if you wish to study the mixture of metabolites (DIM/ICZ) without using animals.

- Dissolve I3C in DMSO (200 mM).
- Dilute 1:100 into 0.05 M HCl (simulated gastric fluid) to a final concentration of 2 mM.
- Incubate at 37°C for 30 minutes.
- Neutralize with an equimolar amount of NaOH or dilute directly into culture media (ensure pH buffer capacity handles the acid).
- Result: The solution now contains a mixture of DIM, ICZ, and oligomers, mimicking post-digestion plasma profiles.

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